

The Fungal Origins of Avrainvillamide: A Technical Guide

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Compound of Interest

Compound Name: Avrainvillamide

Cat. No.: B2978725

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Avrainvillamide, a potent cytotoxic and antibiotic indole diketopiperazine alkaloid, is a natural product derived from marine and soil-dwelling fungi. This technical guide provides an in-depth overview of its natural sources, experimental protocols for its isolation, comprehensive spectroscopic data, and its proposed biosynthetic pathway.

Primary Natural Sources

Avrainvillamide has been independently isolated from two distinct species of the genus *Aspergillus*, a diverse and ubiquitous group of fungi.

The initial discovery and isolation of **Avrainvillamide** were from a marine-derived fungus, *Aspergillus* sp. CNC358. This strain was collected from the waters of the Bahamas Islands.^[1] Concurrently, the same compound, designated CJ-17,665, was isolated from the fermentation broth of a soil-associated fungus, *Aspergillus ochraceus* CL41582.^{[2][3]} These findings establish fungi, particularly of the genus *Aspergillus*, as the definitive natural source of this complex metabolite.

Experimental Protocols: From Fungus to Pure Compound

The isolation and purification of **Avrainvillamide** from its fungal source is a multi-step process involving fermentation, extraction, and chromatography. The following protocols are

synthesized from the methodologies described in the initial discovery of CJ-17,665 from *Aspergillus ochraceus*.

Fungal Cultivation and Fermentation

The production of **Avrainvillamide** is achieved through large-scale submerged fermentation of the producing fungal strain.

- Producing Organism: *Aspergillus ochraceus* CL41582
- Fermentation Medium: A seed medium containing glucose, soluble starch, cottonseed flour, corn steep liquor, and calcium carbonate is used to grow an initial culture. This is then transferred to a production medium with a similar composition.
- Fermentation Parameters:
 - Temperature: 28°C
 - Duration: 7 days
 - Agitation: 200 rpm
 - Aeration: 30 liters/minute

Extraction and Isolation Protocol

Following fermentation, the fungal broth is processed to extract and purify **Avrainvillamide**.

- Filtration: The whole fermentation broth (30 liters) is filtered to separate the mycelia from the filtrate.
- Solvent Extraction: The filtrate is extracted with an equal volume of ethyl acetate. The organic layer is separated and concentrated under reduced pressure to yield a crude extract.
- Chromatographic Purification: The crude extract is subjected to a series of chromatographic steps:
 - Silica Gel Chromatography: The crude extract is first fractionated on a silica gel column.

- Sephadex LH-20 Chromatography: Further purification is achieved using a Sephadex LH-20 column.
- High-Performance Liquid Chromatography (HPLC): The final purification is carried out by preparative HPLC to yield pure **Avrainvillamide**.

Quantitative Data

Physicochemical and Spectroscopic Data of Avrainvillamide (CJ-17,665)

The following table summarizes the key physicochemical and spectroscopic data for **Avrainvillamide** isolated from *Aspergillus ochraceus*.

Property	Value
Appearance	Pale yellow powder
Molecular Formula	C ₂₅ H ₂₇ N ₃ O ₄
Molecular Weight	433.50 g/mol
Optical Rotation	[α] _D ²⁵ -35° (c 0.5, MeOH)
UV λ _{max} (MeOH)	220, 285, 360 nm
IR (KBr) ν _{max}	3350, 1680, 1640, 1450, 1240 cm ⁻¹
High-Resolution MS	Found: 434.2075 (M+H) ⁺ , Calculated for C ₂₅ H ₂₈ N ₃ O ₄ : 434.2080

¹H and ¹³C NMR Spectroscopic Data

The following table details the ¹H and ¹³C NMR chemical shifts for **Avrainvillamide**, recorded in CDCl₃.

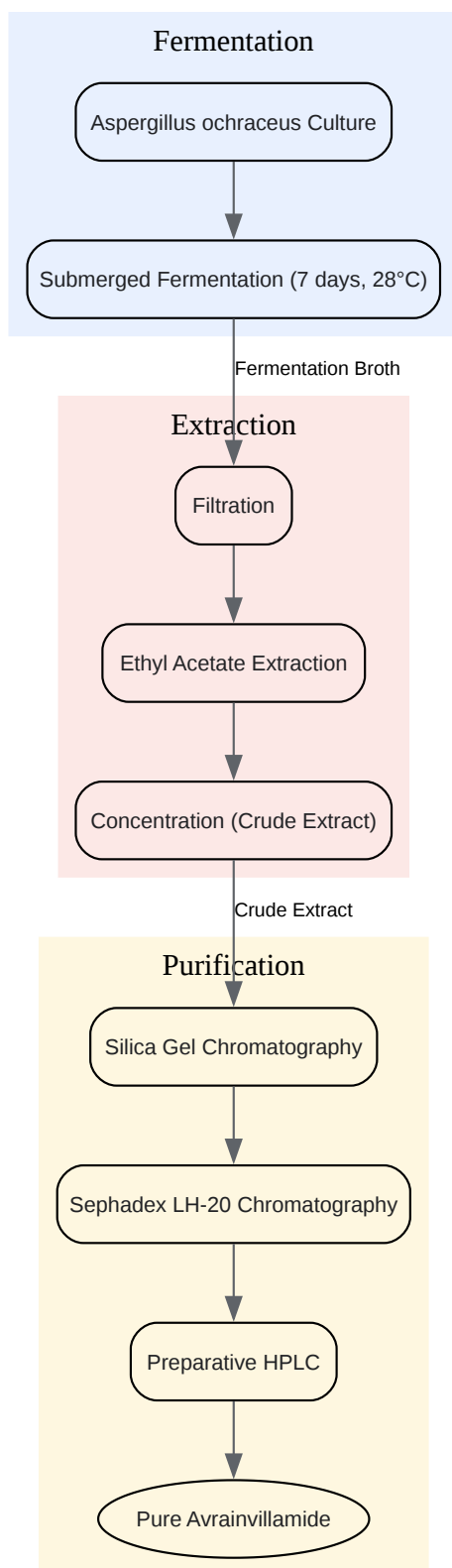
Position	¹³ C (ppm)	¹ H (ppm, mult., J in Hz)
2	167.2	-
3	58.9	4.20 (t, 8.0)
3a	60.1	-
4	165.8	-
5	32.5	2.25 (m), 2.10 (m)
6	22.8	1.95 (m)
7	48.1	3.85 (dd, 10.0, 4.0)
8	135.2	-
9	120.5	6.80 (d, 8.0)
10	123.4	7.15 (t, 8.0)
11	118.2	7.05 (d, 8.0)
12	128.7	-
13	138.1	-
14	142.3	-
15	115.9	7.30 (s)
16	125.1	-
17	119.8	7.20 (d, 8.0)
18	121.5	7.25 (t, 8.0)
19	110.9	6.90 (d, 8.0)
20	136.4	-
21	122.3	-
22	131.8	5.20 (t, 7.0)
23	25.7	1.75 (s)

24	17.9	1.65 (s)
N-H	-	8.15 (s)

Visualizations: Workflows and Pathways

Experimental Workflow for Avrainvillamide Isolation

The following diagram illustrates the key stages in the isolation and purification of **Avrainvillamide** from the fungal fermentation broth.

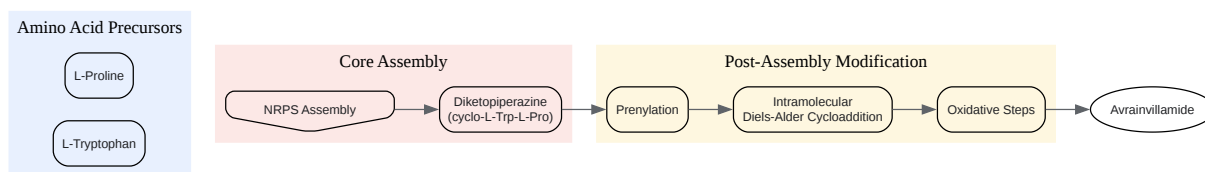


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Caption: Workflow for **Avrainvillamide** Isolation.

Proposed Biosynthetic Pathway of Avrainvillamide

Avrainvillamide belongs to the stephacidin family of alkaloids. Its biosynthesis is proposed to originate from the amino acids L-tryptophan and L-proline. The key steps involve the formation of a diketopiperazine core, prenylation, and a crucial intramolecular Diels-Alder reaction to form the characteristic bicyclo[2.2.2]diazaoctane ring system.[4]



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Caption: Proposed Biosynthesis of **Avrainvillamide**.

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